

Solubility of Aluminum Diethylphosphinate in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: **Aluminum Diethylphosphinate**

Cat. No.: **B1592175**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **aluminum diethylphosphinate** in various organic solvents. The information is compiled from publicly available data sheets, safety documents, and scientific literature. This document is intended to serve as a valuable resource for professionals working with this compound in research, development, and manufacturing environments.

Executive Summary

Aluminum diethylphosphinate is a widely utilized halogen-free flame retardant. Its efficacy in polymer systems is, in part, influenced by its solubility and dispersion characteristics. This guide details the qualitative and, where available, quantitative solubility of **aluminum diethylphosphinate** in a range of common organic solvents. Furthermore, it provides a standardized experimental protocol for determining the solubility of this compound, ensuring reliable and reproducible results.

Solubility Data

The solubility of **aluminum diethylphosphinate** is markedly dependent on the polarity of the solvent. It is generally characterized by poor solubility in non-polar organic solvents and greater solubility in more polar solvents. The available data is summarized in the table below.

Solvent	Chemical Formula	Type	Solubility Description	Quantitative Value (g/100 mL)
High Solubility				
N,N-Dimethylformamide	C ₃ H ₇ NO	Polar Aprotic	Very Soluble[1]	Not Available
Methanol	CH ₃ OH	Polar Protic	Soluble[1][2]	Not Available
Ethanol	C ₂ H ₅ OH	Polar Protic	Good Solubility[2]	Not Available
Chloroform	CHCl ₃	Polar Aprotic	Soluble, Very Slightly Soluble[1][2]	Not Available
Tetrahydrofuran	C ₄ H ₈ O	Polar Aprotic	Excellent Solubility[2]	Not Available
Limited to No Solubility				
Acetone	C ₃ H ₆ O	Polar Aprotic	Insoluble[2][3][4]	Not Available
Dichloromethane	CH ₂ Cl ₂	Polar Aprotic	Insoluble[2][3][4]	Not Available
Methyl Ethyl Ketone (MEK)	C ₄ H ₈ O	Polar Aprotic	Insoluble[2][3][4]	Not Available
Toluene	C ₇ H ₈	Non-polar	Insoluble[2][3][4]	Not Available
Glacial Acetic Acid	C ₂ H ₄ O ₂	Polar Protic	Sparingly Soluble[1]	Not Available
1,4-Dioxane	C ₄ H ₈ O ₂	Polar Aprotic	Slight Solubility[2]	Not Available
Water	H ₂ O	Polar Protic	Practically Insoluble[1], Insoluble[3][4][5]	<0.02[6], 0.023 at 20°C[7][8]

Disclaimer: The qualitative descriptions are based on available literature and data sheets. The lack of standardized quantitative data necessitates careful experimental verification for specific applications.

Experimental Protocol for Solubility Determination

The following protocol is a generalized procedure for determining the solubility of **aluminum diethylphosphinate** in an organic solvent, based on established methodologies such as those from the OECD and ASTM.

3.1 Objective: To determine the saturation solubility of **aluminum diethylphosphinate** in a selected organic solvent at a specified temperature.

3.2 Materials:

- **Aluminum diethylphosphinate** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Volumetric flasks
- Analytical balance (± 0.1 mg)
- Magnetic stirrer and stir bars
- Constant temperature bath or incubator
- Syringe filters (0.45 μ m, solvent-compatible)
- Syringes
- Scintillation vials or other suitable containers
- Analytical instrumentation for quantification (e.g., HPLC-UV, ICP-OES for aluminum analysis)

3.3 Procedure:

- Preparation of Saturated Solution:

- Add an excess amount of **aluminum diethylphosphinate** to a known volume of the selected organic solvent in a sealed container (e.g., a glass vial with a PTFE-lined cap). The excess solid should be clearly visible.
- Place the container in a constant temperature bath set to the desired experimental temperature (e.g., 25 °C).
- Stir the mixture vigorously using a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Filtration:
 - Allow the suspension to settle for a short period (e.g., 1-2 hours) at the constant experimental temperature.
 - Carefully draw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a 0.45 µm syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved solid particles.
- Sample Analysis:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Allow the solvent to evaporate completely under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not degrade the solute.
 - Once the solvent is fully evaporated, reweigh the vial to determine the mass of the dissolved **aluminum diethylphosphinate**.
 - Alternatively, the concentration of **aluminum diethylphosphinate** in the filtered solution can be determined using a suitable analytical technique. For example, the concentration of aluminum can be measured by ICP-OES and correlated back to the concentration of the parent compound.
- Calculation of Solubility:

- Calculate the solubility in g/100 mL using the following formula: Solubility (g/100 mL) = (Mass of dissolved solid (g) / Volume of solvent (mL)) * 100

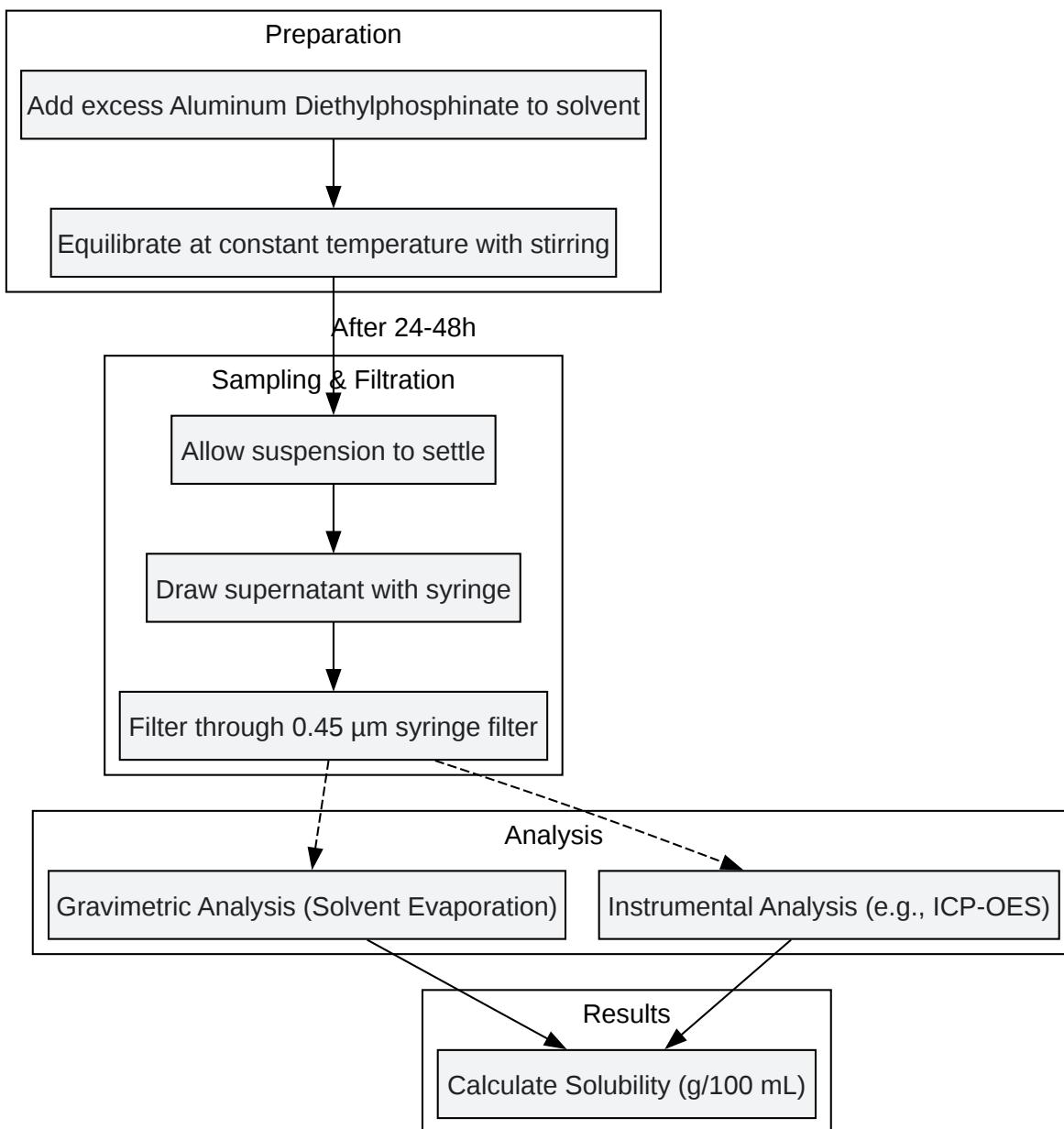
3.4 Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for both **aluminum diethylphosphinate** and the selected solvent before commencing any work.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **aluminum diethylphosphinate**.

Workflow for Solubility Determination

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